

Application Notes: 8-Bromo-1,2,3,4-tetrahydroisoquinoline in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 8-Bromo-1,2,3,4-tetrahydroisoquinoline

Cat. No.: B1338643

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Introduction

The 1,2,3,4-tetrahydroisoquinoline (THIQ) scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a wide range of pharmacological activities.^[1] THIQ-based molecules have shown potential as antibacterial, anticancer, and neuroleptic agents, among others.^[2] **8-Bromo-1,2,3,4-tetrahydroisoquinoline** (CAS No: 75416-51-2) serves as a highly versatile pharmaceutical intermediate.^[3] The presence of a bromine atom at the 8-position provides a key functional handle for introducing molecular diversity, primarily through palladium-catalyzed cross-coupling reactions. This allows for the systematic exploration of the structure-activity relationship (SAR) in drug discovery programs, particularly in the development of ligands for targets such as dopamine receptors.^[4]

Physicochemical Properties and Safety Information

Proper handling and storage are crucial for maintaining the integrity of the intermediate and ensuring laboratory safety.

Property	Value	Reference
CAS Number	75416-51-2	[3]
Molecular Formula	C ₉ H ₁₀ BrN	[3]
Molecular Weight	212.09 g/mol	[3]
Appearance	Colorless viscous oil or white solid	[3]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[5][6]

Safety Precautions:

- Handling: Use only outdoors or in a well-ventilated area. Avoid breathing dust, fumes, or vapors.[5] Wash hands thoroughly after handling.[6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and tightly fitting safety goggles.[5][6]
- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation.[5]
- First Aid: In case of skin contact, wash with plenty of water.[5] If inhaled, move the person to fresh air.[5] For eye contact, rinse cautiously with water for several minutes.[6]

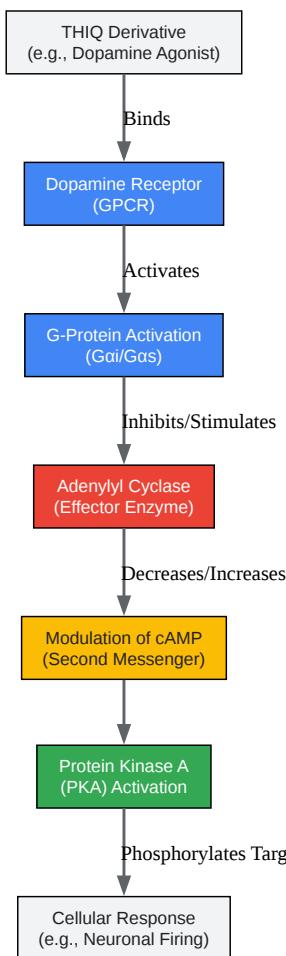
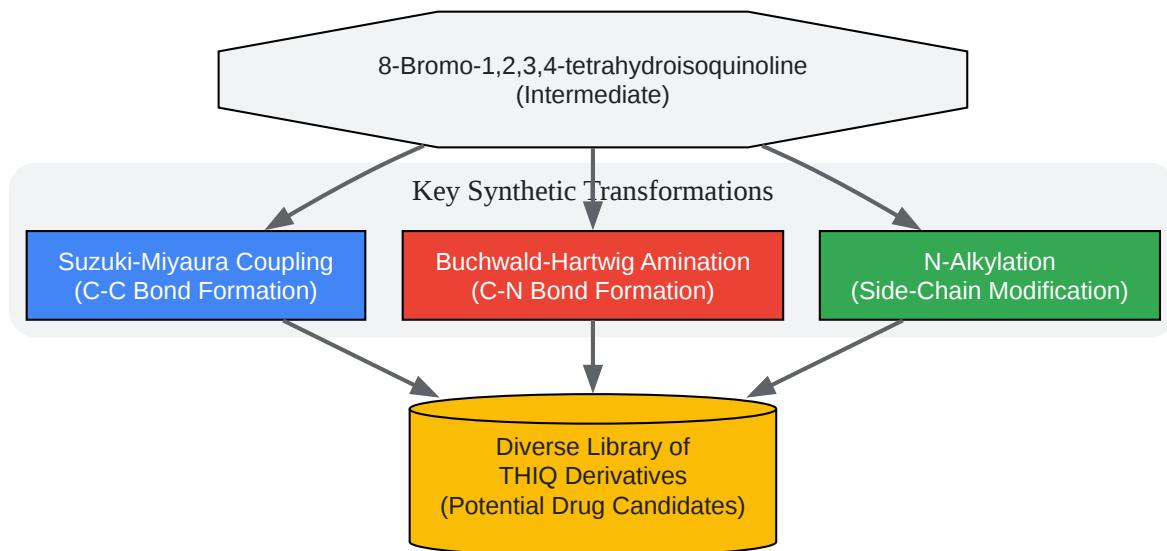
Experimental Protocols

The following protocols are representative methods for the synthesis and application of **8-Bromo-1,2,3,4-tetrahydroisoquinoline**.

1. Synthesis and Purification of **8-Bromo-1,2,3,4-tetrahydroisoquinoline**

This protocol describes the deprotection of a protected precursor mixture to yield **8-Bromo-1,2,3,4-tetrahydroisoquinoline**.[3]

Experimental Workflow: Synthesis and Purification



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